

EWP-815: A Potent Inhibitor for Elucidating Inositol Phosphate Signaling

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Compound of Interest

Compound Name: EWP 815

Cat. No.: B1206554

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

EWP-815, a disulfiram analogue, has emerged as a valuable pharmacological tool for the investigation of inositol phosphate signaling pathways. This small molecule acts as a potent inhibitor of inositol 1,4-bisphosphate (Ins(1,4)P₂) phosphatase and inositol 1,4,5-trisphosphate (Ins(1,4,5)P₃) 5-phosphatase, key enzymes responsible for the degradation of the second messenger Ins(1,4,5)P₃. By blocking these phosphatases, EWP-815 effectively elevates the intracellular levels of Ins(1,4,5)P₃, allowing for detailed study of its downstream effects on calcium mobilization and other cellular processes. These application notes provide a comprehensive overview of EWP-815, including its mechanism of action, quantitative data on its inhibitory activity, and detailed protocols for its use in studying inositol phosphate signaling.

Mechanism of Action

The inositol phosphate signaling cascade is initiated by the activation of phospholipase C (PLC), which cleaves phosphatidylinositol 4,5-bisphosphate (PIP₂) in the plasma membrane to generate two second messengers: diacylglycerol (DAG) and Ins(1,4,5)P₃. Ins(1,4,5)P₃ diffuses into the cytosol and binds to its receptor on the endoplasmic reticulum, triggering the release of intracellular calcium (Ca²⁺) stores. This elevation in cytosolic Ca²⁺ concentration mediates a wide array of cellular responses.

The signaling is terminated, in part, by the sequential dephosphorylation of Ins(1,4,5)P₃. Ins(1,4,5)P₃ 5-phosphatase removes the phosphate group at the 5-position to produce Ins(1,4)P₂. Subsequently, Ins(1,4)P₂ phosphatase can further dephosphorylate Ins(1,4)P₂. EWP-815 exerts its effects by inhibiting both of these phosphatases, thereby prolonging the intracellular signal of Ins(1,4,5)P₃.

Quantitative Data

The inhibitory potency of EWP-815 against inositol phosphatases has been quantified in studies using GH₃ pituitary tumor cells. The following tables summarize the key quantitative data for EWP-815.

Target Enzyme	Cell Fraction	IC ₅₀ (μM)
Ins(1,4,5)P ₃ 5-phosphatase	Soluble	8
Ins(1,4,5)P ₃ 5-phosphatase	Particulate	6
Ins(1,4)P ₂ phosphatase	Not specified	More potent than on Ins(1,4,5)P ₃ 5-phosphatase

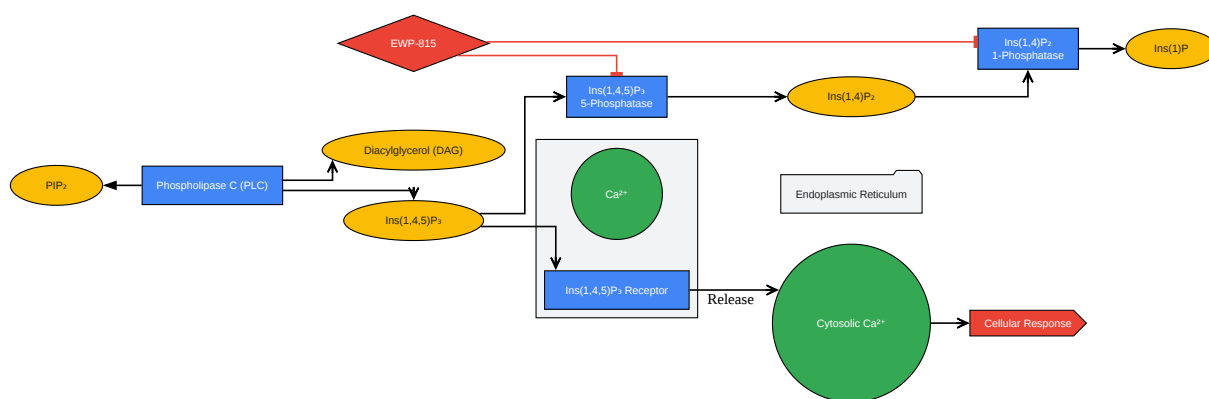
Table 1: Inhibitory Potency of EWP-815 on Inositol Phosphatases.

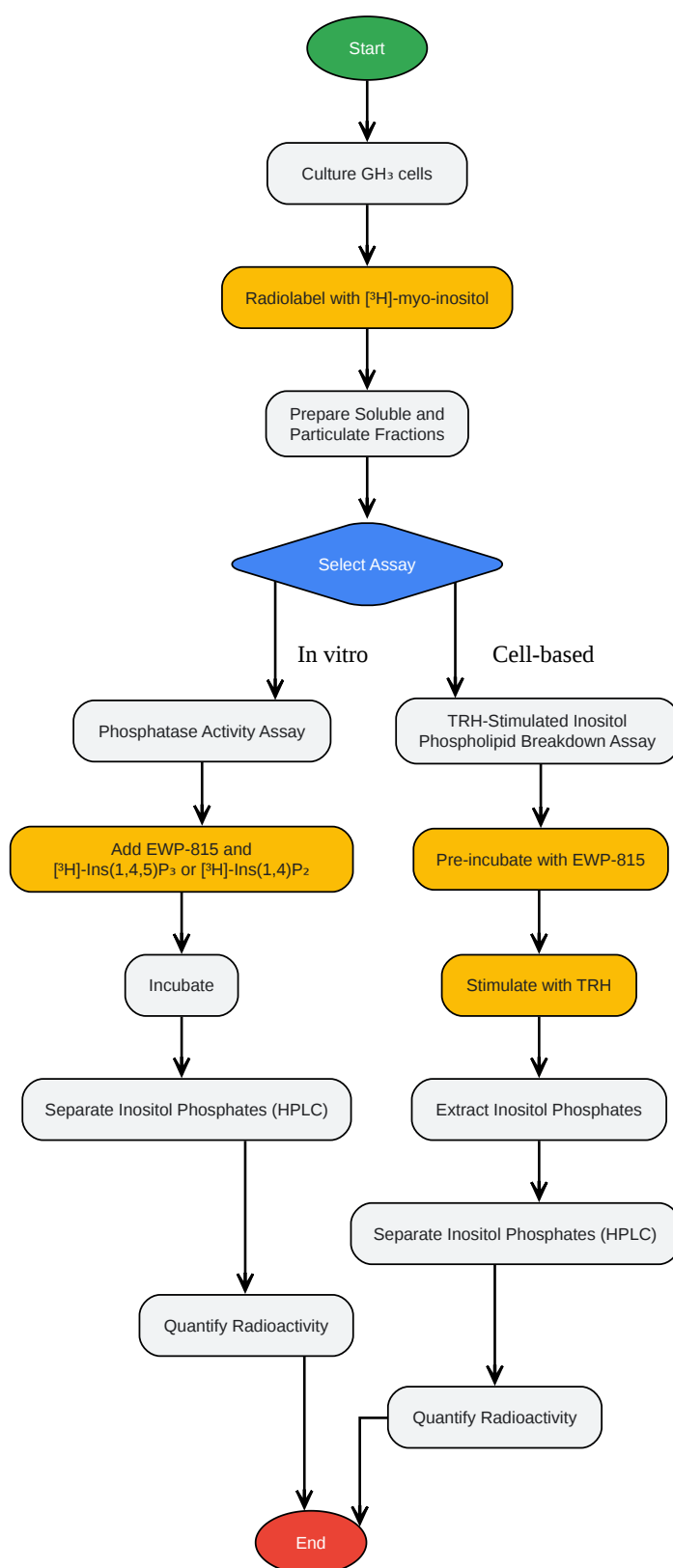
Cell Line	Stimulus	Effect of EWP-815	IC ₅₀ (μM)
GH ₃ cells	TRH (3 μM)	Inhibition of inositol phospholipid breakdown	83 (soluble enzymes)
GH ₃ cells	TRH (100 μM)	Inhibition of inositol phospholipid breakdown	71 (particulate enzymes)

Table 2: Effect of EWP-815 on Stimulated Inositol Phospholipid Breakdown.

Signaling Pathway and Experimental Workflow Diagrams

To visually represent the mechanism of action and experimental procedures, the following diagrams have been generated using Graphviz (DOT language).





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- To cite this document: BenchChem. [EWP-815: A Potent Inhibitor for Elucidating Inositol Phosphate Signaling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1206554#ewp-815-for-studying-inositol-phosphate-signaling]

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